

# Characterization of Azido-PEG3-SS-NHS Conjugates by Mass Spectrometry: A Comparative Guide

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Compound of Interest		
Compound Name:	Azido-PEG3-SS-NHS	
Cat. No.:	B12415509	Get Quote

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The heterobifunctional crosslinker, **Azido-PEG3-SS-NHS**, is a valuable tool in bioconjugation, particularly for the development of antibody-drug conjugates (ADCs) and other targeted therapeutics. Its unique structure, featuring a terminal azide for "click" chemistry, a polyethylene glycol (PEG) spacer for enhanced solubility, a cleavable disulfide bond for controlled release, and an N-hydroxysuccinimide (NHS) ester for amine reactivity, necessitates precise characterization to ensure the quality and efficacy of the final conjugate. Mass spectrometry (MS) stands as a cornerstone technique for the comprehensive analysis of this linker and its conjugates.

This guide provides a comparative overview of the mass spectrometric characterization of **Azido-PEG3-SS-NHS**, offering insights into expected data, experimental protocols, and comparisons with alternative linkers.

## Data Presentation: Expected Mass Spectrometry Data

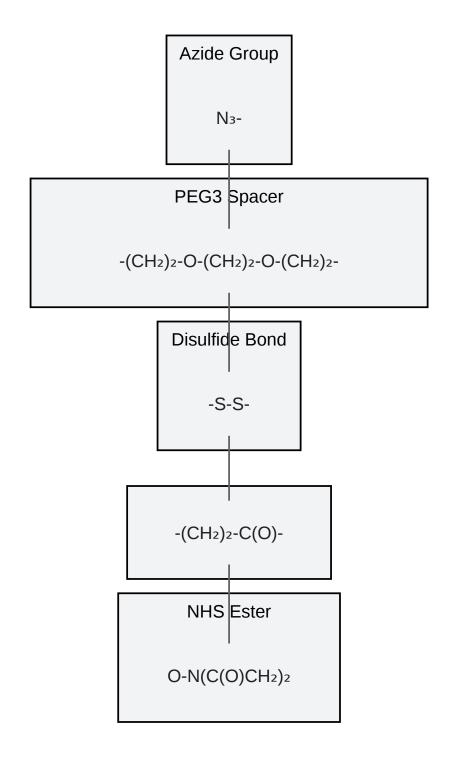
The characterization of **Azido-PEG3-SS-NHS** by mass spectrometry primarily involves confirming its molecular weight and identifying its characteristic fragmentation patterns.



Analysis	Expected m/z (Monoisotopic Mass)	Notes
Intact Mass (as sodium adduct)	459.10	The molecular weight of Azido-PEG3-SS-NHS is 436.11 g/mol . In electrospray ionization (ESI), it is commonly observed as a sodium adduct ([M+Na]+).
**Major Fragment 1 (Loss of N <sub>2</sub> ) **	408.11	A characteristic fragmentation of azide-containing compounds is the loss of nitrogen gas (N <sub>2</sub> ), corresponding to a mass difference of 28 Da.
Major Fragment 2 (Cleavage of Disulfide Bond)	Varies	Under reducing conditions or certain MS fragmentation techniques (e.g., CID, ETD), the disulfide bond can be cleaved, yielding fragments corresponding to the azide-PEG3-thiol and the NHS-estercontaining thiol portions.
Major Fragment 3 (Hydrolysis of NHS Ester)	322.12	The NHS ester is susceptible to hydrolysis, resulting in a carboxylic acid. This can be observed as a separate peak or as a fragment.

# Mandatory Visualization Chemical Structure of Azido-PEG3-SS-NHS



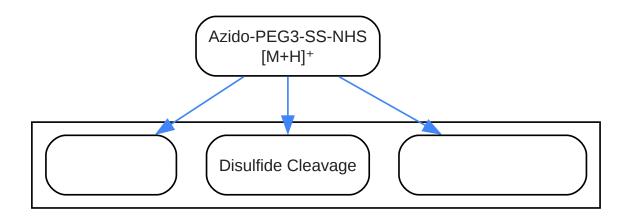


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Caption: Structure of Azido-PEG3-SS-NHS linker.

### **Mass Spectrometry Fragmentation Pathway**

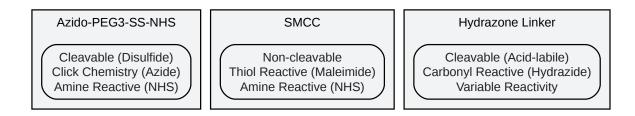




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Caption: Fragmentation of Azido-PEG3-SS-NHS in MS.

#### **Comparison with Alternative Linkers**



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